

Mca-(Ala7,Lys(Dnp)9)-Bradykinin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mca-(Ala7,Lys(Dnp)9)-Bradykinin

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This document provides a comprehensive technical overview of **Mca-(Ala7,Lys(Dnp)9)-Bradykinin**, a key fluorogenic substrate used in pharmacological and biochemical research. Tailored for researchers, scientists, and drug development professionals, this guide details the molecule's core properties, mechanism of action, and its application in studying critical enzymatic pathways.

Core Concepts: An Overview

Mca-(Ala7,Lys(Dnp)9)-Bradykinin is a synthetic, internally quenched fluorescent (IQF) peptide substrate designed for the sensitive and selective measurement of protease activity. It is a modified version of bradykinin, a potent inflammatory mediator. The peptide's sequence is Mca-Arg-Pro-Pro-Gly-Phe-Ser-Ala-Phe-Lys(Dnp)-OH.

Its primary application is as a highly sensitive substrate for Endothelin-Converting Enzyme-1 (ECE-1), a key enzyme in the biosynthesis of the potent vasoconstrictor endothelin-1. While it is also hydrolyzed by neprilysin and thimet oligopeptidase (TOP), its efficiency with ECE-1 is notably higher, rendering it a selective tool for studying this enzyme's activity.

The operational principle of **Mca-(Ala7,Lys(Dnp)9)-Bradykinin** is based on Fluorescence Resonance Energy Transfer (FRET). The peptide incorporates a fluorescent donor group, (7-methoxycoumarin-4-yl)acetyl (Mca), and a quenching acceptor group, 2,4-dinitrophenyl (Dnp), attached to the lysine residue. In the intact peptide, the close proximity of the Dnp group

quenches the fluorescence emitted by the Mca group. Upon enzymatic cleavage of the peptide bond between the fluorophore and the quencher, they are separated, leading to a significant and measurable increase in fluorescence.

Physicochemical and Spectroscopic Properties

A summary of the key properties of **Mca-(Ala7,Lys(Dnp)9)-Bradykinin** is presented in the table below.

Property	Value
Full Chemical Name	Mca-(7-Ala, 9-Lys(Dnp))-Bradykinin
Amino Acid Sequence	Mca-Arg-Pro-Pro-Gly-Phe-Ser-Ala-Phe-Lys(Dnp)-OH
Molecular Formula	C ₆₆ H ₈₁ N ₁₅ O ₁₉
Molecular Weight	1388.44 g/mol
CAS Number	323577-36-2
Fluorescence Excitation (Ex)	~320-340 nm
Fluorescence Emission (Em)	~390-420 nm
Appearance	Lyophilized powder
Storage	Store at -20°C, protected from light

Enzymatic Hydrolysis and Kinetic Parameters

Mca-(Ala7,Lys(Dnp)9)-Bradykinin is a substrate for several metalloproteases. The available quantitative data on its enzymatic hydrolysis are summarized below.

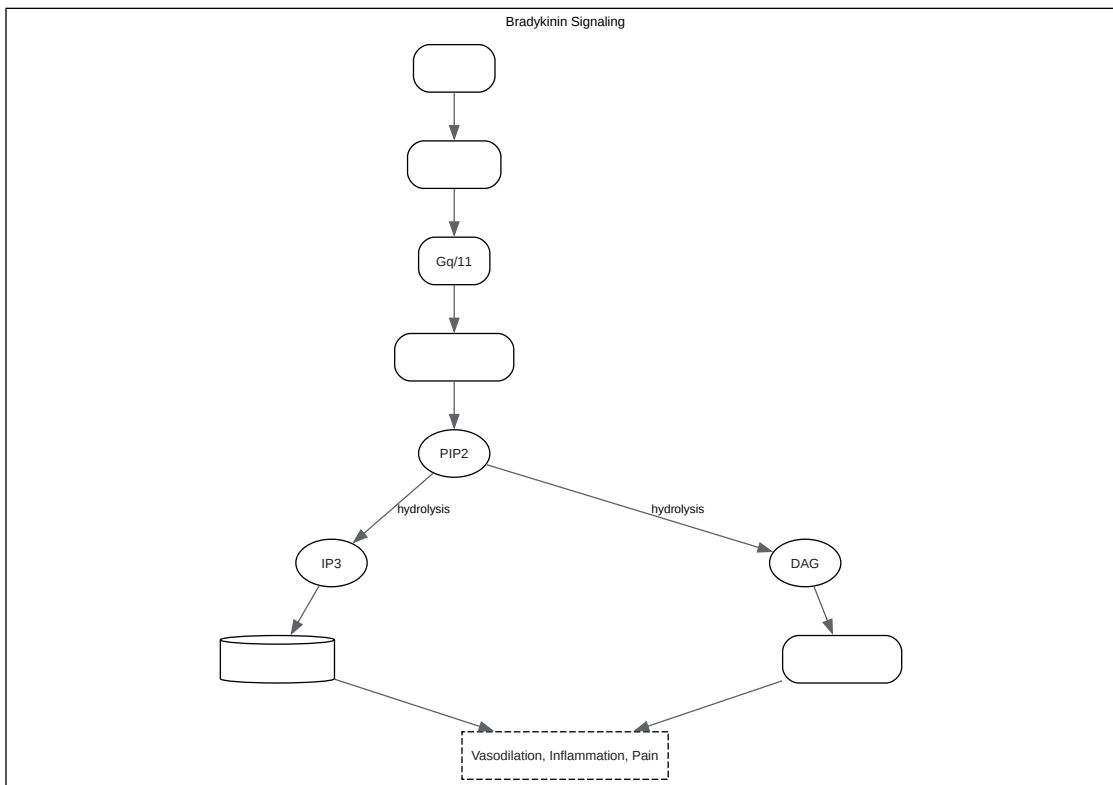
Enzyme	Catalytic Efficiency (kcat/Km) ($M^{-1}s^{-1}$)	Relative Efficiency	Cleavage Site
Endothelin-Converting Enzyme-1 (ECE-1)	1.9×10^7 [1]	High	Not explicitly stated
Neprilysin (NEP)	Not available	10-fold less efficient than ECE-1 [1]	Not explicitly stated
Thimet Oligopeptidase (TOP)	Not available	Substrate confirmed	Not explicitly stated
Matrix Metalloproteinases (MMPs)	Not available	Poor substrate [1]	Not applicable

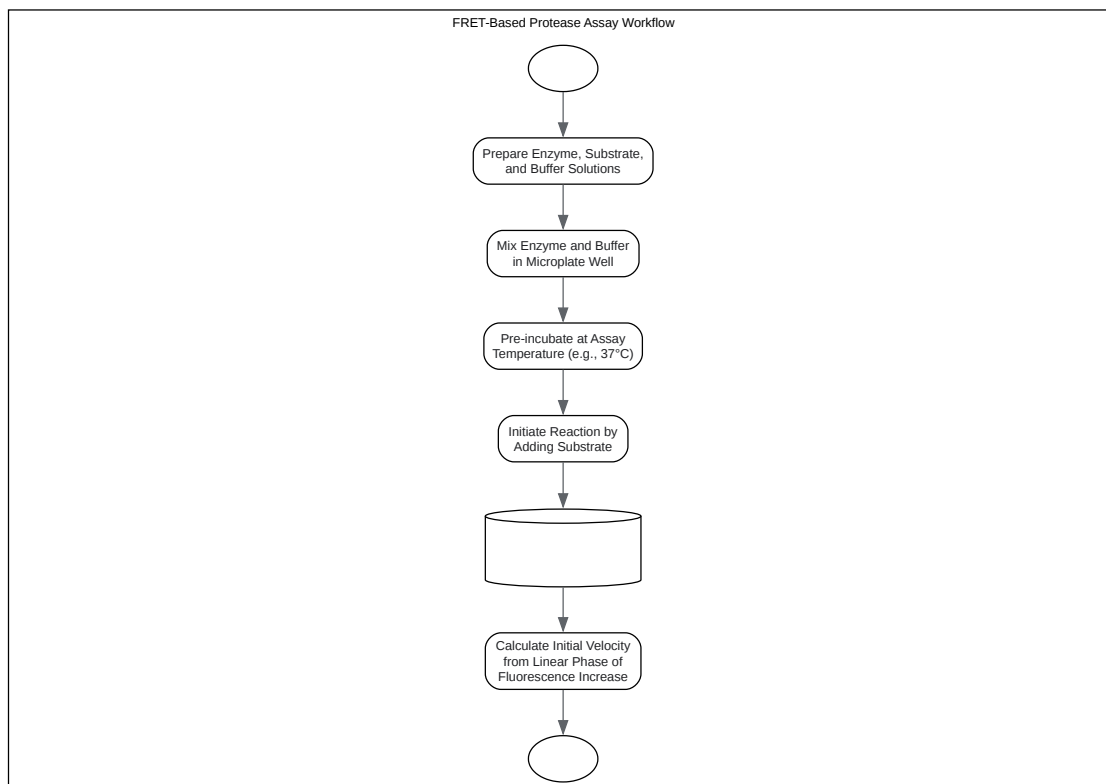
Individual kcat and Km values for the hydrolysis of **Mca-(Ala7,Lys(Dnp)9)-Bradykinin** by ECE-1, neprilysin, and thimet oligopeptidase are not readily available in the reviewed literature.

Signaling Pathways and Experimental Workflows

Bradykinin Signaling Pathway

Mca-(Ala7,Lys(Dnp)9)-Bradykinin is a tool to study enzymes involved in the metabolism of bradykinin. Bradykinin exerts its physiological effects by binding to B1 and B2 receptors, which are G-protein coupled receptors. The activation of these receptors triggers intracellular signaling cascades that are implicated in inflammation, pain, and blood pressure regulation.





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References

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